A Technical Guide to the Thermal Conductivity of Alloy 42 at Elevated Temperatures

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Compound of Interest	
Compound Name:	NI-42
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This technical guide provides a comprehensive overview of the thermal conductivity of Alloy 42, a nickel-iron alloy renowned for its controlled expansion characteristics. This document compiles available data on its thermal properties at elevated temperatures, details the experimental methodologies for their measurement, and presents a logical workflow for these experimental procedures.

Introduction to Alloy 42

Alloy 42 is a binary nickel-iron alloy containing nominally 41-42% nickel, with the balance being iron.[1][2][3] Its primary and most valuable characteristic is a low and relatively constant coefficient of thermal expansion from room temperature up to approximately 300°C (572°F).[3][4][5] This property makes it an ideal material for applications requiring a strong hermetic seal between metal and glass or ceramic components, particularly in the electronics and semiconductor industries.[2][3] Common applications include semiconductor lead frames, bi-metal thermostat strips, and various glass-to-metal seals.[3][4]

Thermal Conductivity of Alloy 42

The thermal conductivity of a material quantifies its ability to conduct heat. For Alloy 42, this property is crucial in applications where heat dissipation or insulation is a design consideration. While extensive data across a broad range of elevated temperatures is not readily available in a single, consolidated source, the following table summarizes the thermal conductivity values

reported in various technical datasheets. The slight variations in the reported values at similar temperatures can be attributed to minor differences in the exact chemical composition of the tested alloys and the specific experimental methods employed.

Temperature (°C)	Temperature (°F)	Thermal Conductivity (W/m·K)	Source(s)
20	68	10.5	[4]
20	68	14.7	[2]
20 - 100	68 - 212	10.7	[6]
Room Temperature	Room Temperature	14.6	[1]

Experimental Protocols for Thermal Conductivity Measurement

The determination of thermal conductivity of metallic alloys like Alloy 42 at elevated temperatures requires specialized experimental techniques. The most common and standardized method is the Flash Method, as detailed in ASTM E1461. This method is widely used due to its rapid measurement time and suitability for a wide range of materials and temperatures.

Flash Method (ASTM E1461)

The flash method is a transient technique used to measure the thermal diffusivity of a material, from which the thermal conductivity can be calculated.

1. Principle: A small, disc-shaped specimen is subjected to a high-intensity, short-duration energy pulse on its front face. This energy pulse is typically delivered by a laser or a flash lamp. The temperature rise on the rear face of the specimen is monitored as a function of time using an infrared detector or a thermocouple. The thermal diffusivity is then calculated from this temperature-time profile.

2. Specimen Preparation: The specimen should be a thin, circular disc, typically with a diameter of 10 to 12.5 mm and a thickness of 1 to 4 mm. The surfaces of the specimen should be

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parallel and flat. To enhance the absorption of the energy pulse and the emission of thermal radiation for detection, the surfaces are often coated with a thin layer of graphite.

3. Experimental Procedure: a. The specimen is placed in a temperature-controlled furnace. b. The furnace is heated to the desired measurement temperature and allowed to stabilize. c. A short, high-intensity energy pulse is fired at the front face of the specimen. d. The temperature change at the rear face of the specimen is recorded over time. e. The time it takes for the rear face to reach half of its maximum temperature rise (t1/2) is determined from the recorded data.

4. Calculation of Thermal Conductivity: The thermal diffusivity (α) is calculated using the following formula:

$$\alpha = 0.1388 * (L^2 / t_{1/2})$$

where:

- L is the thickness of the specimen.

- $t_{1/2}$ is the time to half-maximum temperature rise.

The thermal conductivity (λ) is then calculated from the thermal diffusivity (α), specific heat capacity (C_p), and density (ρ) of the material using the equation:
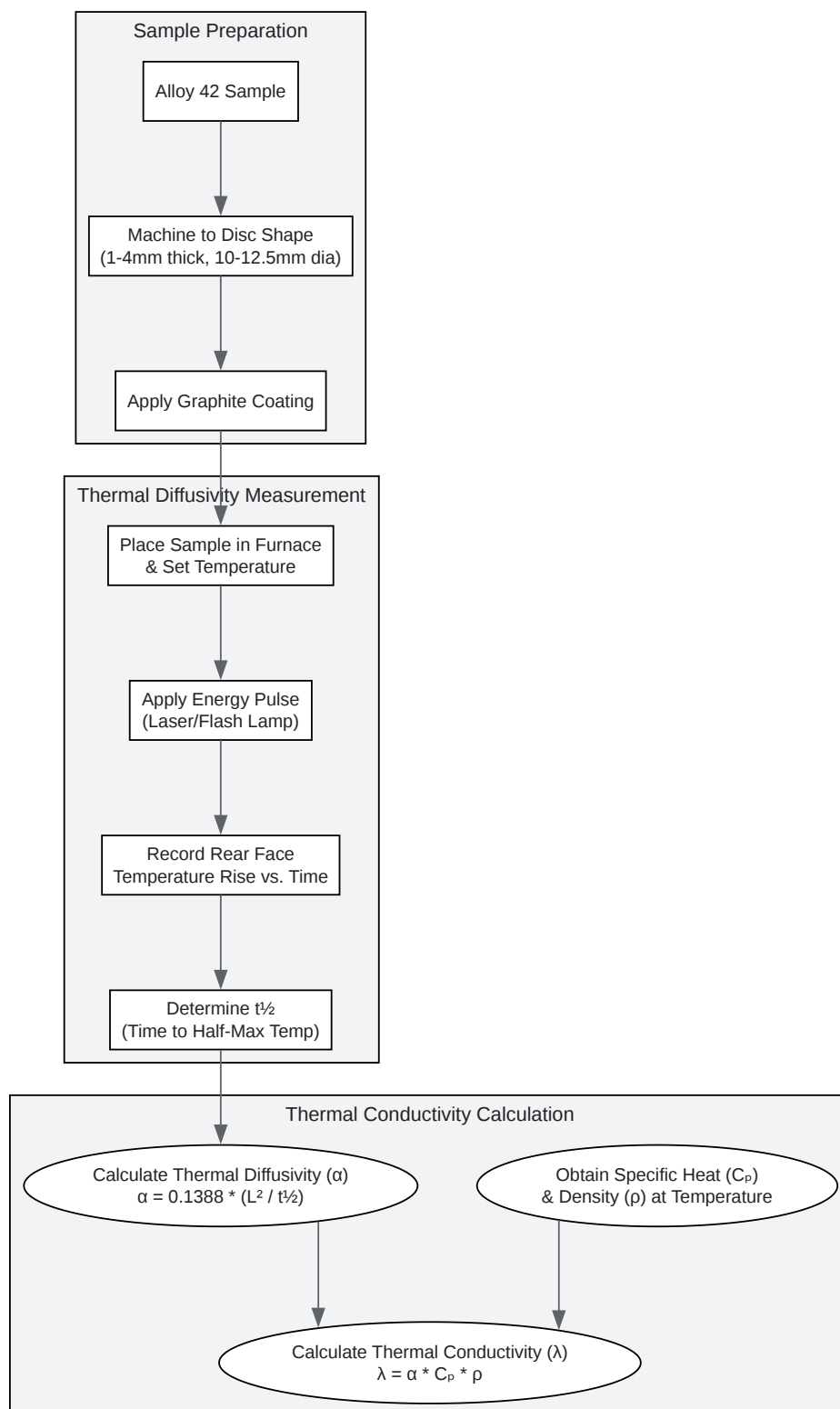
$$\lambda = \alpha * C_p * \rho$$

The specific heat capacity and density of the material must be known or measured separately at the corresponding temperature.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for determining the thermal conductivity of Alloy 42 using the flash method.

Experimental Workflow for Thermal Conductivity Measurement (Flash Method)

Sample Preparation

Alloy 42 Sample

↓

Machine to Disc Shape
(1-4mm thick, 10-12.5mm dia)

↓

Apply Graphite Coating

Thermal Diffusivity Measurement

Place Sample in Furnace
& Set Temperature

↓

Apply Energy Pulse
(Laser/Flash Lamp)

↓

Record Rear Face
Temperature Rise vs. Time

↓

Determine t½
(Time to Half-Max Temp)

Thermal Conductivity Calculation

Calculate Thermal Diffusivity (α)
$\alpha = 0.1388 * (L^2 / t_{½})$

Obtain Specific Heat (C_p)
& Density (ρ) at Temperature

↓ ↓

Calculate Thermal Conductivity (λ)
$\lambda = \alpha * C_p * \rho$

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Workflow for Thermal Conductivity Measurement.

This in-depth guide provides a foundational understanding of the thermal conductivity of Alloy 42 at elevated temperatures, offering valuable data and procedural insights for researchers and professionals in relevant fields. The provided experimental methodology and workflow diagram serve as a practical reference for the determination of this critical material property.

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